

Technical Guide: Physicochemical Properties of Didodecylamine

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Compound of Interest

Compound Name: *Didodecylamine*

Cat. No.: *B166037*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling point data for **didodecylamine**. It includes detailed experimental protocols for the determination of these core physical properties and a visualization of an experimental workflow where **didodecylamine** is utilized.

Core Physical Properties of Didodecylamine

Didodecylamine, a secondary amine, is a significant compound in various research and industrial applications, including as a surfactant in nanoparticle synthesis. Accurate data on its physical properties, such as melting and boiling points, are crucial for its handling, application, and process optimization.

Data Presentation

The following table summarizes the reported melting and boiling points for **didodecylamine**. It is important to note that the boiling point has been reported at reduced pressure.

Physical Property	Value	Conditions
Melting Point	53 °C	-
Melting Point	45-49 °C	-
Boiling Point	120-140 °C	at 0.5 Torr

Experimental Protocols

While specific experimental details for the determination of **didodecylamine**'s melting and boiling points are not extensively published, standard methodologies for organic compounds are applicable. The following protocols describe common and reliable methods for these measurements.

Melting Point Determination: Capillary Method

The melting point of a solid can be determined with high precision using a capillary tube packed with the sample, which is then heated in a calibrated apparatus.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- Sample Preparation: A small amount of dry **didodecylamine** is placed on a clean, dry surface. If necessary, the sample is finely powdered using a mortar and pestle.
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the solid into

the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is achieved.

- **Measurement:** The loaded capillary tube is placed into the heating block of the melting point apparatus. The apparatus is switched on, and the sample is heated at a steady rate (e.g., 10-20 °C per minute) for an initial rapid determination.
- **Observation:** The sample is observed through the magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
- **Refined Measurement:** For a more accurate determination, the process is repeated with a fresh sample, heating rapidly to about 15-20 °C below the previously observed melting point, and then reducing the heating rate to 1-2 °C per minute.

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.

Apparatus:

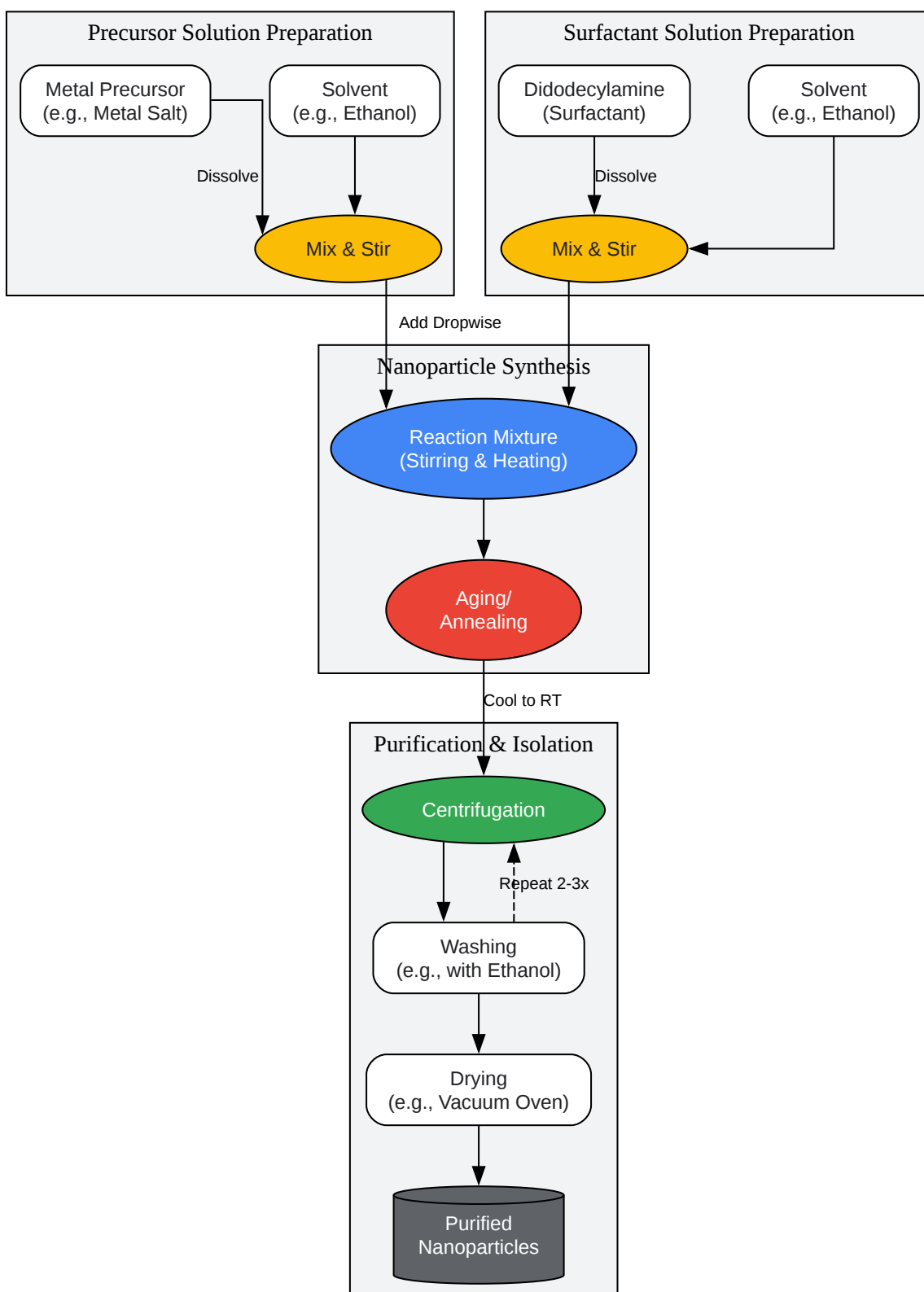
- Thiele tube
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid

Procedure:

- **Sample Preparation:** A small amount of liquid **didodecylamine** (approximately 0.5 mL) is placed into the small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed open-end-down into the liquid in the test tube.
- **Assembly:** The test tube is attached to a thermometer using a rubber band or a small piece of wire, ensuring the sample is level with the thermometer bulb.
- **Heating:** The Thiele tube is filled with a high-boiling, non-flammable liquid (e.g., mineral oil) to a level above the side arm. The thermometer and test tube assembly are immersed in the oil.
- **Observation:** The Thiele tube is gently heated at the side arm. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Boiling Point Determination:** The heating is discontinued when a steady stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.

Mandatory Visualization

Didodecylamine is frequently employed as a surfactant in the colloidal synthesis of nanoparticles. The following diagram illustrates a generalized experimental workflow for this process.



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Caption: Workflow for nanoparticle synthesis using **didodecylamine**.

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